

Tasin-30 In Vivo Formulation and Administration: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tasin-30*

Cat. No.: *B15606240*

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Introduction

Tasin-30 is a selective inhibitor of the emopamil binding protein (EBP), a key enzyme in the cholesterol biosynthesis pathway. By targeting EBP, **Tasin-30** disrupts cholesterol metabolism, leading to the accumulation of sterol intermediates and subsequently inducing endoplasmic reticulum (ER) stress, reactive oxygen species (ROS) production, and ultimately, apoptosis in cancer cells. This targeted mechanism of action makes **Tasin-30** a promising therapeutic candidate, particularly for cancers with mutations in the Adenomatous Polyposis Coli (APC) gene, such as colorectal cancer. These application notes provide a comprehensive guide to the in vivo formulation and administration of **Tasin-30** based on available preclinical data for it and its closely related analogs.

Quantitative Data Summary

While specific in vivo efficacy data for **Tasin-30** is not extensively published, the following tables summarize representative data from studies with the closely related Tasin analog, Tasin-1, in mouse models of colorectal cancer. This data provides a strong rationale for the expected in vivo activity of **Tasin-30**.

Table 1: In Vivo Efficacy of Tasin-1 in a Xenograft Model

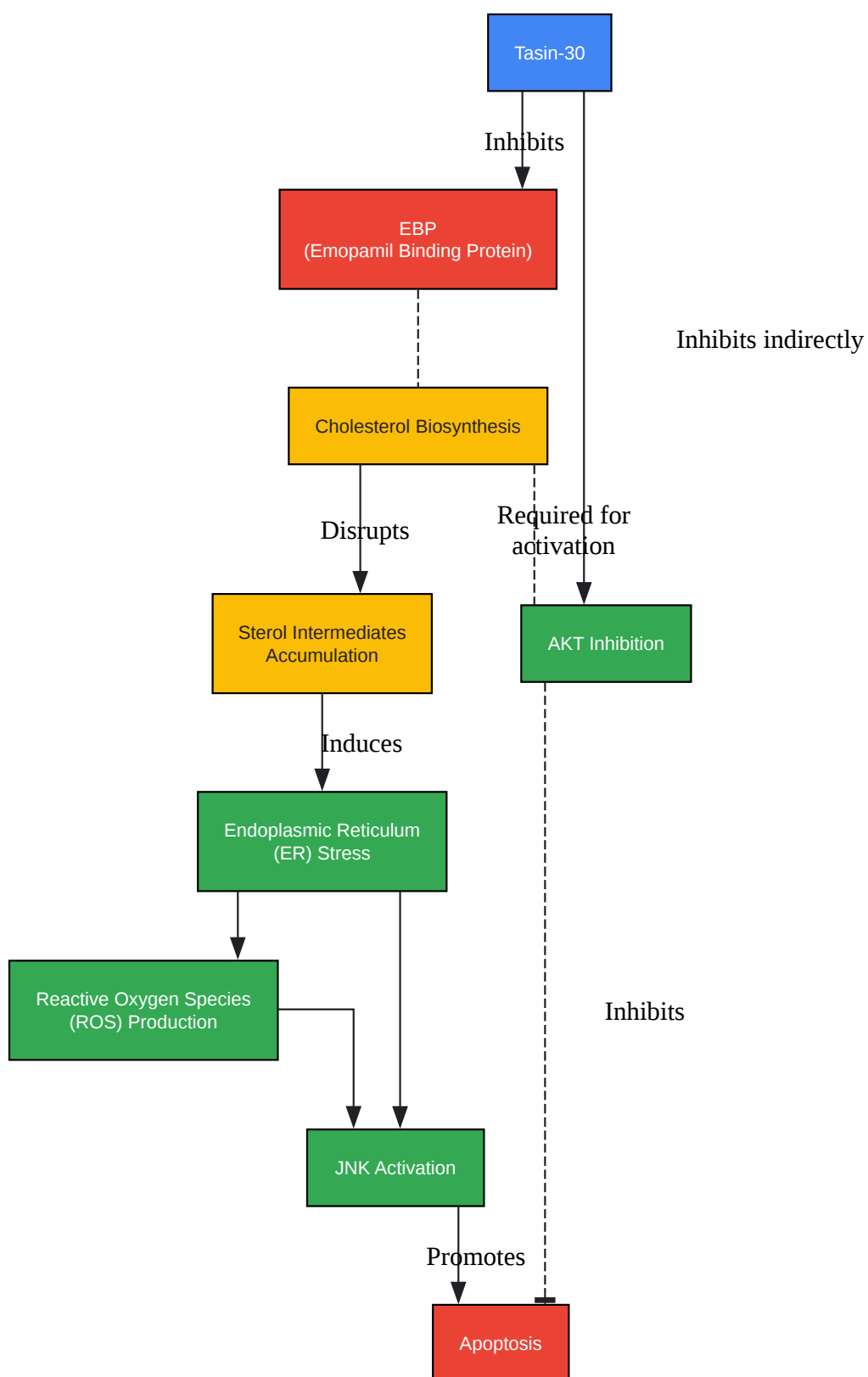
Animal Model	Cell Line	Treatment	Dosing Schedule	Tumor Growth Inhibition (%)	Reference
Nude Mice	DLD-1 (APC mutant)	Tasin-1 (10 mg/kg, i.p.)	Daily	Significant reduction in tumor volume (specific % not provided)	[1] [2]
Nude Mice	HCT116 (APC wild-type)	Tasin-1 (10 mg/kg, i.p.)	Daily	No significant effect on tumor growth	[1] [2]

Table 2: In Vivo Efficacy of Tasin-1 in a Genetically Engineered Mouse Model

Animal Model	Cancer Type	Treatment	Dosing Schedule	Outcome	Reference
CPC;Apc mice	Colonic Adenoma	Tasin-1	90-day treatment	Significantly reduced number and size of polyps	[1]

Signaling Pathway

Tasin-30 and its analogs exert their cytotoxic effects through the inhibition of EBP, leading to a cascade of downstream events culminating in apoptosis.



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Tasin-30 signaling pathway.

Experimental Protocols

Protocol 1: In Vivo Formulation of Tasin-30

This protocol is based on formulations used for other Tasin analogs and may require optimization for **Tasin-30**.^[1]

Materials:

- **Tasin-30** compound
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 400 (PEG-400)
- 50 mM Citrate Buffer (pH 5.4)
- Sterile, pyrogen-free water
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Stock Solution Preparation:
 - Prepare a stock solution of **Tasin-30** in DMSO. The concentration will depend on the final desired dosing concentration. For example, to prepare a 10 mg/mL stock, dissolve 10 mg of **Tasin-30** in 1 mL of DMSO.
 - Gently vortex or sonicate until the compound is fully dissolved.
- Vehicle Preparation:
 - Prepare the vehicle by mixing the components in the following ratio: 10% DMSO, 10% PEG-400, and 80% 50 mM Citrate Buffer (pH 5.4).

- For example, to prepare 1 mL of vehicle, mix 100 μ L of DMSO, 100 μ L of PEG-400, and 800 μ L of 50 mM Citrate Buffer (pH 5.4).
- Final Formulation:
 - Add the required volume of the **Tasin-30** stock solution to the vehicle to achieve the final desired concentration.
 - For a 1 mg/mL final concentration using a 10 mg/mL stock, add 100 μ L of the stock solution to 900 μ L of the vehicle.
 - Vortex the final formulation thoroughly to ensure homogeneity.
 - Prepare the formulation fresh on the day of administration.

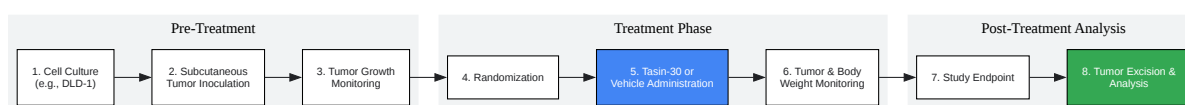
Protocol 2: In Vivo Administration of Tasin-30 in a Colorectal Cancer Xenograft Mouse Model

This protocol outlines the general procedure for evaluating the efficacy of **Tasin-30** in a subcutaneous xenograft model.

Animal Model:

- Immunocompromised mice (e.g., Nude, SCID, or NSG), 6-8 weeks old.

Experimental Workflow:



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In vivo xenograft experimental workflow.

Procedure:

- Cell Culture and Implantation:
 - Culture human colorectal cancer cells (e.g., DLD-1 for APC mutant or HCT116 for APC wild-type) under standard conditions.
 - Harvest cells and resuspend in a suitable medium (e.g., PBS or Matrigel mixture).
 - Subcutaneously inject approximately $1-5 \times 10^6$ cells into the flank of each mouse.
- Tumor Growth and Randomization:
 - Monitor tumor growth by caliper measurements every 2-3 days. Calculate tumor volume using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
 - When tumors reach a predetermined size (e.g., 100-150 mm³), randomize the mice into treatment and control groups.
- Drug Administration:
 - Route of Administration: Intraperitoneal (i.p.) injection is a commonly used route for Tasin analogs.[\[1\]](#)
 - Dosage: Based on studies with Tasin-1, a starting dose of 10 mg/kg can be considered.[\[1\]](#) Dose-ranging studies are recommended to determine the optimal dose for **Tasin-30**.
 - Dosing Schedule: Administer **Tasin-30** or vehicle daily via i.p. injection.
 - Volume: The injection volume should be appropriate for the size of the mouse, typically 100-200 µL.
- Monitoring and Endpoint:
 - Continue to monitor tumor volume and body weight every 2-3 days.
 - The study endpoint can be defined by a specific tumor volume, a predetermined number of treatment days, or signs of toxicity.

- At the endpoint, euthanize the mice and excise the tumors for further analysis (e.g., weight, histology, western blotting for pharmacodynamic markers).

Protocol 3: Intraperitoneal (i.p.) Injection Procedure

Materials:

- **Tasin-30** formulation
- 1 mL syringe
- 27-30 gauge needle
- 70% Ethanol
- Gauze pads

Procedure:

- Restraint:
 - Properly restrain the mouse to expose the abdomen.
- Injection Site:
 - Locate the injection site in the lower right or left quadrant of the abdomen to avoid puncturing the cecum or bladder.
- Injection:
 - Swab the injection site with 70% ethanol.
 - Insert the needle at a 15-20 degree angle with the bevel up.
 - Gently aspirate to ensure the needle is not in a blood vessel or organ.
 - Slowly inject the **Tasin-30** formulation.
 - Withdraw the needle and return the mouse to its cage.

- Monitor the animal for any immediate adverse reactions.

Disclaimer

The provided protocols and data are based on preclinical studies of Tasin-1 and other analogs. Researchers should perform their own optimization and validation studies for **Tasin-30**. All animal experiments must be conducted in accordance with institutional and national guidelines for the ethical care and use of laboratory animals.

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References

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- [2. Design and Synthesis of TASIN Analogs Specifically Targeting Colorectal Cancer Cell Lines with Mutant Adenomatous Polyposis Coli \(APC\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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